

Precision Crystallography of Tetragonal Palladium(II) Oxide: A Technical Guide

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Compound of Interest

Compound Name: *Palladous oxide*

CAS No.: *11113-77-2*

Cat. No.: *B13393652*

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Part 1: Executive Summary

Palladium(II) oxide (PdO) is the most stable oxide of palladium and a critical material in heterogeneous catalysis, particularly for C–C coupling reactions (e.g., Suzuki-Miyaura) essential in pharmaceutical synthesis. Unlike the cubic geometry of metallic palladium, PdO adopts a tetragonal Cooperite structure (

). Understanding its precise lattice parameters is not merely an academic exercise; it is a quality critical attribute (QCA) that dictates catalytic activity, thermal stability, and active site availability.

This guide provides a definitive reference for the crystal lattice parameters of tetragonal PdO, supported by validated synthesis protocols and Rietveld refinement methodologies. It is designed to empower research teams to synthesize phase-pure material and rigorously validate its structural integrity.

Part 2: Crystallographic Core

The tetragonal phase of PdO is the thermodynamically stable form under ambient conditions. It crystallizes in the space group

(No. 131). The structure consists of chains of edge-sharing PdO

squares running along the

-axis, which are corner-connected to neighboring chains.

Standard Lattice Parameters

The following values represent the standard accepted parameters for bulk, stress-free tetragonal PdO at 298 K.

Parameter	Value	Uncertainty ()	Unit	Description
Crystal System	Tetragonal	-	-	-
Space Group		-	-	No. 131 ()
	3.043	0.002	Å	Basal plane parameter
	5.337	0.003	Å	Vertical axis parameter
Ratio	1.754	-	-	Indicates elongation along
Unit Cell Volume ()	49.42	0.05	Å	
Density ()	8.31	-	g/cm	Theoretical density
Z	2	-	-	Formula units per cell

Atomic Positions (Wyckoff Sites)

In the standard origin setting (Origin at center

), the atoms occupy the following special positions:

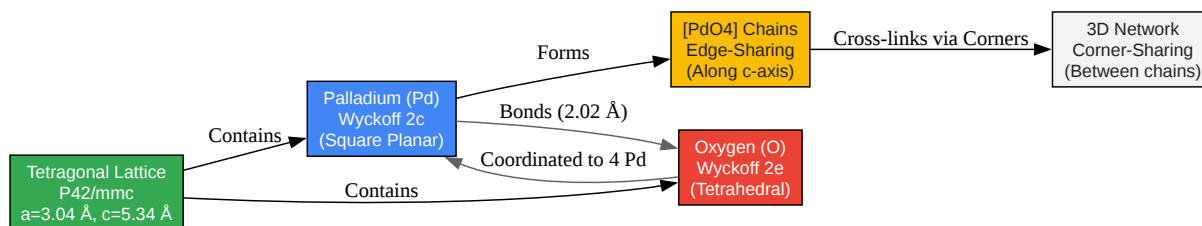
Atom	Wyckoff Site	Symmetry	Coordination		
Pd		0	1/2	0	Square Planar (4-coord)
O		0	0	1/4	Tetrahedral (4-coord)

Note: The Pd-O bond length is approximately 2.02 Å. The structure is unique because the Pd atoms are strictly square-planar coordinated, consistent with the

electronic configuration.

Structural Logic Diagram

The following diagram illustrates the connectivity logic within the PdO lattice, highlighting the distinct coordination environments that drive its catalytic behavior.



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Figure 1: Structural logic of PdO, showing the progression from atomic coordination to the 3D network responsible for material stability.

Part 3: Experimental Synthesis Protocol

Objective: Synthesis of phase-pure tetragonal PdO nanoparticles suitable for catalytic benchmarking. Method: Modified Sol-Gel / Thermal Calcination. Rationale: This method

ensures homogeneity and prevents the formation of metallic Pd impurities which are common in high-temperature routes.

Reagents

- Palladium(II) Nitrate Dihydrate [Pd(NO

)

· 2H

O] (Assay > 99%)

- Citric Acid (Anhydrous)

- Deionized Water (18.2 M

)

Step-by-Step Workflow

- Precursor Dissolution:

- Dissolve 1.0 g of Pd(NO

)

· 2H

O in 20 mL of deionized water. Stir at room temperature until a clear, reddish-brown solution is obtained.

- Chelation:

- Add Citric Acid to the solution in a 1:1 molar ratio with respect to Pd.

- Expert Insight: Citric acid acts as a chelating agent to prevent premature precipitation of Pd(OH)

, ensuring atomic-level mixing.

- Gelation:
 - Heat the solution to 80°C under continuous stirring. The solution will become viscous and eventually form a glassy xerogel.
- Calcination (Critical Step):
 - Transfer the gel to an alumina crucible.
 - Ramp temperature at 2°C/min to 600°C.
 - Hold at 600°C for 4 hours in static air.
 - Note: Temperatures >800°C may induce decomposition back to metallic Pd ().
- Cooling:
 - Allow natural cooling to room temperature inside the furnace to minimize lattice strain.

Part 4: Characterization & Validation (Rietveld Refinement)

To rigorously confirm the lattice parameters, simple peak-picking in XRD is insufficient due to potential peak overlap and instrumental broadening. Rietveld Refinement is the gold standard.

Data Collection Parameters

- Instrument: Powder X-ray Diffractometer (Cu K radiation, Å).
- Range: to

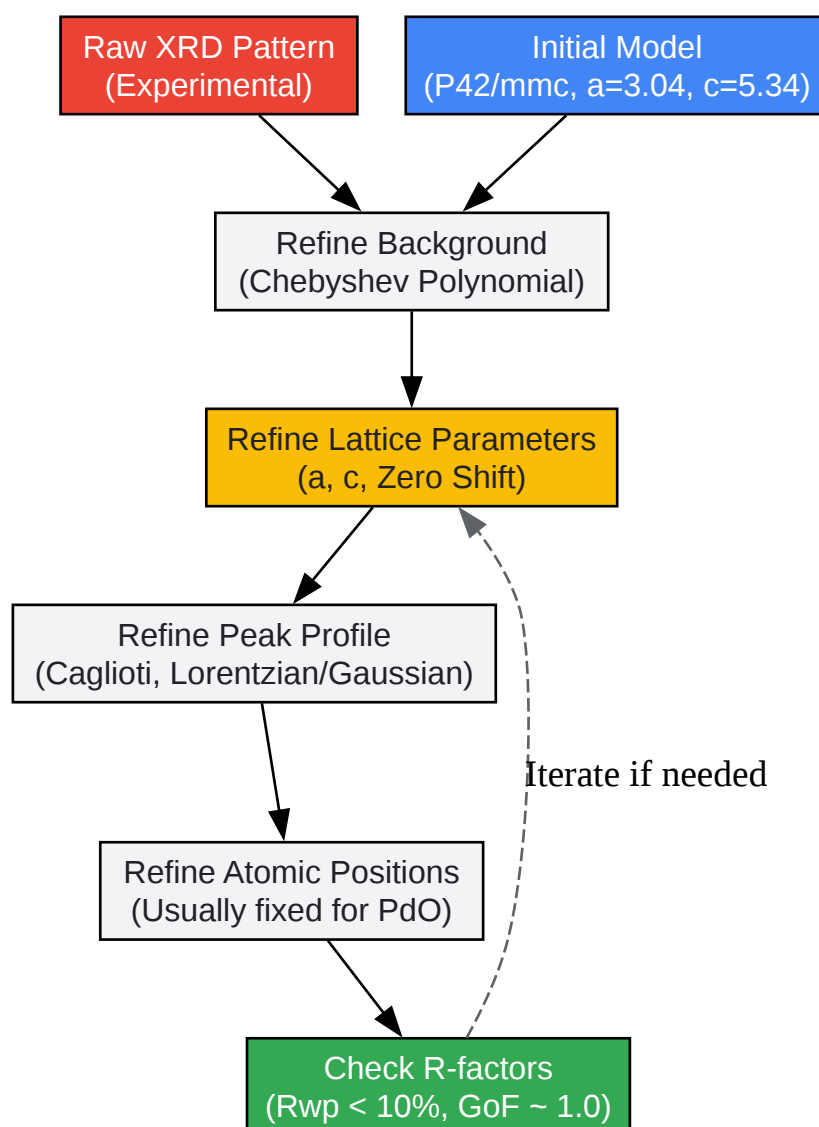
- Step Size:

- Dwell Time:

seconds/step (high signal-to-noise ratio required).

Refinement Workflow

The following diagram outlines the logical flow for refining the PdO structure against experimental data.



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Figure 2: Rietveld refinement strategy for extracting precise lattice parameters from powder diffraction data.

Self-Validating Check:

- The (101) reflection should appear at approximately
.
- The (110) reflection should appear at approximately
.
- If peaks are split or asymmetric, check for tetragonal distortion or strain in the sample.

Part 5: Relevance to Drug Development[1]

While PdO is a material, its relevance to the pharmaceutical industry is profound, specifically in the context of Active Pharmaceutical Ingredient (API) synthesis.[1]

- **Catalyst Precursor:** PdO nanoparticles are often the actual "reservoir" of active Pd(0) species in Suzuki-Miyaura and Heck couplings. The rate of Pd release is governed by the lattice stability (bond strength).
- **Scavenging & Purity:** In drug development, removing residual Pd is a regulatory mandate (ICH Q3D guidelines). Understanding the PdO lattice stability helps in designing scavenger systems that can digest the oxide form effectively.
- **Heterogeneous Catalysis:** Immobilized PdO on alumina or carbon supports is used for hydrogenation reactions. Variations in the

-axis parameter often correlate with the presence of oxygen vacancies, which are active sites for catalysis.

References

- Materials Project. "Materials Data on PdO (mp-1336)." The Materials Project, Lawrence Berkeley National Laboratory. [\[Link\]](#)
- Waser, J., Levy, H. A., & Peterson, S. W. "The Structure of PdO." Acta Crystallographica, 6, 661-663 (1953).
- Moore, W. J., & Pauling, L. "The Crystal Structures of the Tetragonal Monoxides of Lead, Tin, Palladium, and Platinum." Journal of the American Chemical Society, 63(5), 1392–1394 (1941).
- Glemser, O., & Peuschel, G. "Beitrag zur Kenntnis des Systems PdO-H₂O." Zeitschrift für anorganische und allgemeine Chemie, 281(1-2), 44-53 (1955).
- Scanlon, D. O., et al. "Theoretical and Experimental Study of the Electronic Structures of PdO and PtO." Journal of Physical Chemistry C, 115, 23979 (2011). (Electronic properties and band gap context).

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